

CAS number for Cyclohexanecarboxamide, N-(4-methoxy-1-naphthyl)-

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cyclohexanecarboxamide, N-(4-methoxy-1-naphthyl)-

CAS No.: 101564-22-1

Cat. No.: B3045030

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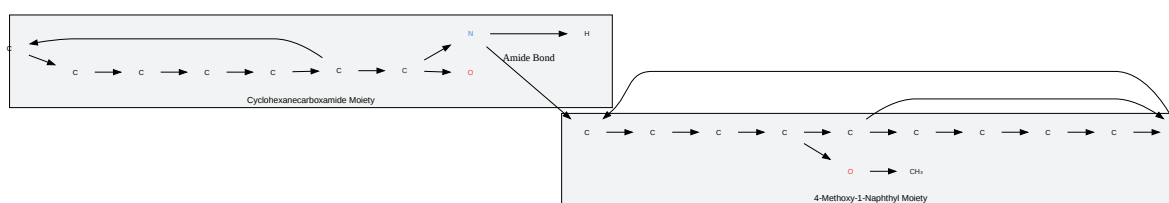
An In-depth Technical Guide to **Cyclohexanecarboxamide, N-(4-methoxy-1-naphthyl)-**

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Foreword: This document provides a comprehensive technical overview of **Cyclohexanecarboxamide, N-(4-methoxy-1-naphthyl)-**, a specialized aromatic amide. It is intended for researchers, chemists, and drug development professionals. The subject compound is a niche molecule, and as such, a dedicated CAS number is not prominently listed in major public chemical databases. Therefore, this guide has been constructed by integrating established principles of organic chemistry with data from structurally analogous compounds. The protocols and analyses described herein are based on well-established methodologies for this class of molecules and are designed to be robust and reproducible.

Compound Identification and Physicochemical Profile

Cyclohexanecarboxamide, N-(4-methoxy-1-naphthyl)- is an N-substituted amide featuring a cyclohexyl moiety linked via a carbonyl group to the nitrogen atom of 4-methoxy-1-naphthylamine. Its structure combines a flexible, saturated carbocyclic ring with a rigid, electron-rich aromatic system, making it a molecule of interest for exploring structure-activity relationships (SAR) in medicinal chemistry.



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Caption: Structure of **Cyclohexanecarboxamide, N-(4-methoxy-1-naphthyl)-**.

Table 1: Estimated Physicochemical Properties (Note: These values are calculated based on chemical structure and data from analogous compounds like N-(1-naphthyl)cyclohexanecarboxamide[1].)

Property	Estimated Value	Rationale / Analog Source
Molecular Formula	C ₁₈ H ₂₁ NO ₂	Derived from structure
Molecular Weight	283.36 g/mol	Derived from formula
Appearance	Likely off-white to tan solid	Typical for aromatic amides
XLogP3	-4.2	Increased lipophilicity from methoxy group vs. N-(1-naphthyl) analog (XLogP3 = 3.7)[1]
Hydrogen Bond Donors	1 (Amide N-H)	From structure
Hydrogen Bond Acceptors	2 (Carbonyl O, Methoxy O)	From structure
Melting Point	>150 °C	High degree of aromaticity and molecular weight suggest a high melting point
Solubility	Insoluble in water; Soluble in organic solvents (DMSO, DMF, CH ₂ Cl ₂)	Common for this class of compounds

Synthesis and Mechanistic Considerations

The most direct and reliable method for synthesizing this compound is via nucleophilic acyl substitution, specifically the formation of an amide bond between a cyclohexanecarboxylic acid derivative and 4-methoxy-1-naphthylamine.

Proposed Synthetic Pathway:

The reaction involves the activation of cyclohexanecarboxylic acid to a more reactive species, such as an acyl chloride, which then readily reacts with the primary amine of 4-methoxy-1-naphthylamine.

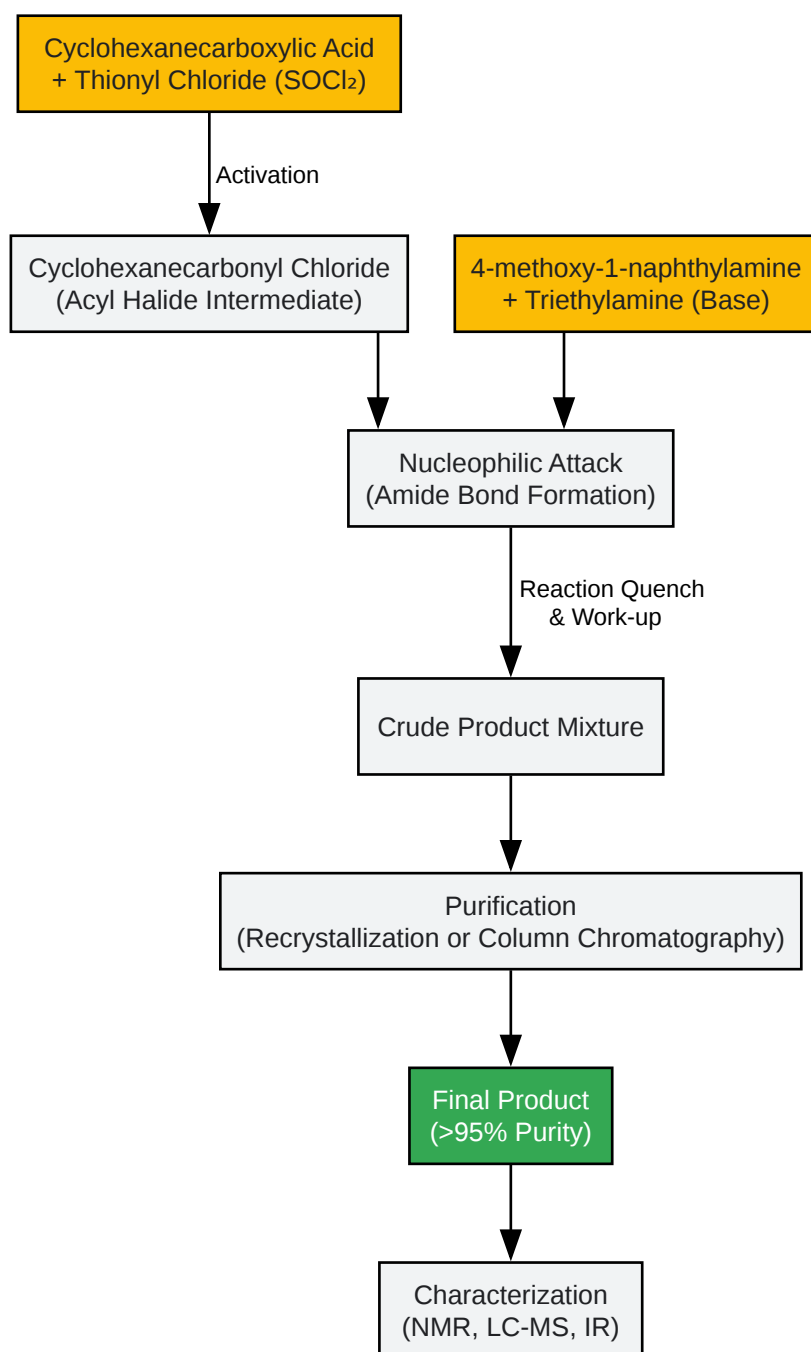


Figure 2: Proposed Synthesis Workflow

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Caption: General workflow for the synthesis and purification of the target compound.

Detailed Experimental Protocol: Synthesis

Objective: To synthesize **Cyclohexanecarboxamide, N-(4-methoxy-1-naphthyl)-** with high purity.

Materials:

- Cyclohexanecarbonyl chloride (Reagent)
- 4-methoxy-1-naphthylamine (Reagent)
- Triethylamine (Et₃N) (Base, HCl scavenger)
- Dichloromethane (DCM) (Anhydrous Solvent)
- 1 M Hydrochloric Acid (Aqueous wash)
- Saturated Sodium Bicarbonate Solution (Aqueous wash)
- Brine (Aqueous wash)
- Anhydrous Magnesium Sulfate (Drying agent)
- Hexanes/Ethyl Acetate (Chromatography/Recrystallization Solvents)

Procedure:

- **Reaction Setup:** To a flame-dried round-bottom flask under an inert atmosphere (N₂ or Ar), add 4-methoxy-1-naphthylamine (1.0 eq). Dissolve it in anhydrous DCM (approx. 0.1 M concentration).
- **Base Addition:** Add triethylamine (1.2 eq) to the solution. Cool the flask to 0 °C in an ice bath. The triethylamine acts as an essential scavenger for the HCl byproduct generated during the reaction, preventing the protonation and deactivation of the nucleophilic amine.
- **Acyl Chloride Addition:** While stirring at 0 °C, add cyclohexanecarbonyl chloride (1.1 eq) dropwise to the solution. The slow, cooled addition helps to control the exothermic reaction.
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir for 4-6 hours. Monitor the reaction's completion by Thin Layer Chromatography (TLC), observing the

consumption of the starting amine.

- Work-up:
 - Quench the reaction by adding deionized water.
 - Transfer the mixture to a separatory funnel. Sequentially wash the organic layer with 1 M HCl (to remove excess triethylamine), saturated NaHCO₃ solution (to remove any unreacted acyl chloride and acidic impurities), and finally, brine.
 - Dry the separated organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure to yield the crude product.
- Purification:
 - Recrystallization (Preferred for crystalline solids): Dissolve the crude solid in a minimum amount of a hot solvent (e.g., ethyl acetate) and allow it to cool slowly. If needed, add a co-solvent like hexanes to induce precipitation.
 - Column Chromatography (If an oil or impure solid): If recrystallization is ineffective, purify the crude material using silica gel column chromatography with a hexanes/ethyl acetate gradient.
- Final Product: Collect the pure fractions (as determined by TLC) and remove the solvent in vacuo to obtain the final product. Dry under high vacuum to remove residual solvents.

Analytical Characterization

Rigorous analytical validation is crucial to confirm the identity and purity of the synthesized compound. A combination of chromatographic and spectroscopic methods should be employed.

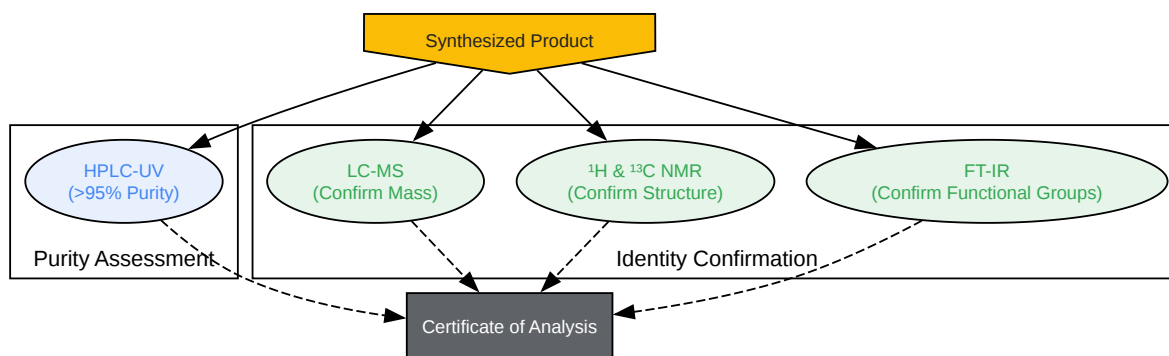


Figure 3: Analytical Validation Workflow

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Caption: A multi-technique approach for structural and purity verification.

Protocol: High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of the final compound.

- System: HPLC with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of Acetonitrile (ACN) and Water (both with 0.1% Trifluoroacetic Acid or Formic Acid).
 - Gradient Example: Start at 50% ACN, ramp to 95% ACN over 15 minutes, hold for 5 minutes, return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm and 280 nm.

- Analysis: The purity is calculated based on the area percentage of the main product peak relative to the total peak area.

Expected Spectroscopic Data

- ^1H NMR: Expect characteristic peaks for the cyclohexyl protons (broad multiplets in the 1.2-2.5 ppm range), the methoxy group (a sharp singlet around 3.9-4.1 ppm), aromatic protons of the naphthalene ring (in the 7.0-8.5 ppm range), and a broad singlet for the amide N-H (typically >8.5 ppm).
- ^{13}C NMR: Signals corresponding to the aliphatic carbons of the cyclohexane, the methoxy carbon (~ 55 ppm), aromatic carbons, and the carbonyl carbon (~ 170 - 175 ppm) should be visible.
- LC-MS (ESI+): The primary ion observed should correspond to the protonated molecule $[\text{M}+\text{H}]^+$ at $m/z \approx 284.37$.
- FT-IR: Key vibrational bands should include N-H stretching (~ 3300 cm^{-1}), C-H stretching (aromatic ~ 3050 cm^{-1} , aliphatic ~ 2900 - 2850 cm^{-1}), and a strong C=O amide I band (~ 1650 - 1680 cm^{-1}).^[2]

Applications in Research and Drug Development

While specific biological data for this exact molecule is scarce, its structural motifs are prevalent in pharmacologically active compounds. This makes it a valuable scaffold for discovery research.

- Scaffold for Library Synthesis: The N-cyclohexyl and methoxy-naphthyl groups can be systematically modified to create a library of analogs for screening against various biological targets. The amide bond serves as a stable and synthetically accessible linker.
- Potential as a Bioisostere: The 1,2,3-triazole ring is often used as a bioisostere for amide bonds in drug design due to its similar steric and electronic properties but improved metabolic stability.^[3] This compound could serve as a direct amide counterpart in comparative studies.

- Anthelmintic Research: Simplified amide derivatives of complex drugs have shown promise. For instance, N-(4-methoxyphenyl)pentanamide, a simplified version of albendazole, displayed significant anthelmintic properties with reduced toxicity.[4] This suggests that novel N-aryl amides like the title compound could be explored for similar antiparasitic activities.
- Oncology and Cell Signaling: The N-naphthyl group is a feature in molecules designed to interact with various cellular targets. For example, fusicocanes, which are complex natural products, can induce cell death in cancer cells.[5] Simpler synthetic molecules containing key pharmacophores like the naphthyl group are often starting points for developing new therapeutic agents.

Safety and Handling

Disclaimer: A specific Safety Data Sheet (SDS) for this compound is not available. The following guidance is based on the potential hazards of its constituent parts and related chemicals. Handle with care at all times.

- Hazard Classification (Anticipated):
 - Harmful if swallowed.[6]
 - Causes skin irritation.[6]
 - Causes serious eye irritation.[6]
 - May cause respiratory irritation.[6]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
 - Skin Protection: Wear impervious, chemical-resistant gloves (e.g., nitrile) and a lab coat.
 - Respiratory Protection: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhaling dust or vapors.
- Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[7]
- Keep the container tightly sealed and store in a cool, dry, and well-ventilated place.[6]
- Wash hands thoroughly after handling.
- First Aid Measures:
 - If Inhaled: Remove to fresh air.
 - In Case of Skin Contact: Wash off immediately with plenty of soap and water.
 - In Case of Eye Contact: Rinse cautiously with water for several minutes.
 - If Swallowed: Rinse mouth. Do NOT induce vomiting. Seek medical attention.

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- To cite this document: BenchChem. [CAS number for Cyclohexanecarboxamide, N-(4-methoxy-1-naphthyl)-]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3045030/docs#cas-number-for-cyclohexanecarboxamide-n-4-methoxy-1-naphthyl\]](https://www.benchchem.com/product/b3045030/docs#cas-number-for-cyclohexanecarboxamide-n-4-methoxy-1-naphthyl)

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